

Application Notes and Protocols: Bis(3-hydroxypropyl)amine in Polymerization

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Compound of Interest

Compound Name: 3-(3-Hydroxy-propylamino)-propan-1-ol

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction: Bis(3-hydroxypropyl)amine is a versatile functional monomer with the chemical formula C₆H₁₅NO₂ (CAS: 14002-33-6).^[1] Its structure contains a central secondary amine and two terminal primary hydroxyl groups. This trifunctional nature makes it a highly valuable building block in polymer chemistry for creating advanced functional polymers. The amine group can readily participate in reactions like Michael additions, while the hydroxyl groups can be used for esterification or urethane linkages, allowing for the synthesis of a variety of polymer architectures.

Polymers derived from bis(3-hydroxypropyl)amine are of particular interest in biomedical applications.^{[2][3]} The incorporation of this monomer can introduce hydrophilicity and reactive sites for further modification. One of the most prominent applications is in the synthesis of poly(β-amino ester)s (PBAEs), a class of biodegradable and pH-responsive polymers extensively explored for drug and gene delivery.^{[4][5][6]} The tertiary amines in the PBAE backbone can become protonated in acidic environments, such as endosomes, facilitating endosomal escape and effective delivery of therapeutic payloads.^{[7][8]}

These application notes provide a detailed overview of the use of bis(3-hydroxypropyl)amine in the synthesis of poly(β-amino ester)s, including detailed experimental protocols for synthesis and characterization.

Application I: Synthesis of Functional Poly(β-amino ester)s (PBAEs)

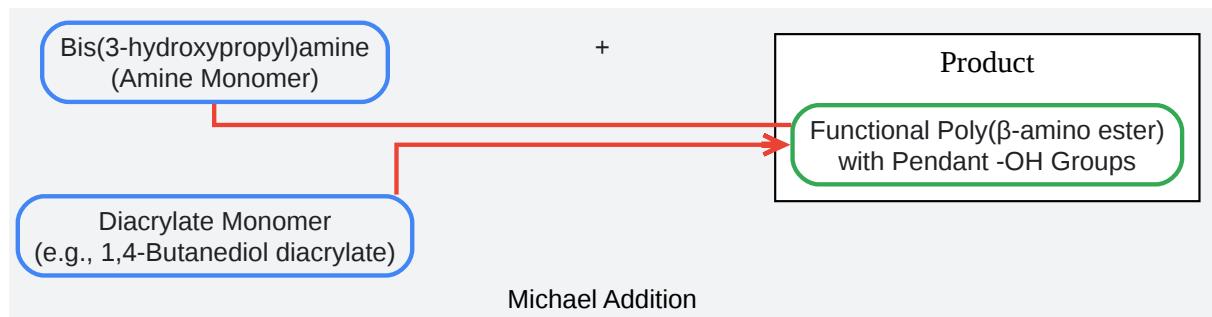
The most common method for synthesizing PBAEs is through the Michael addition of an amine to a diacrylate monomer.^{[4][9]} This reaction is efficient and allows for the creation of a diverse library of polymers by simply varying the amine and diacrylate building blocks.^[8] When bis(3-hydroxypropyl)amine is used, the resulting PBAE polymer possesses pendant hydroxyl groups along its backbone, which can enhance water solubility and provide sites for conjugating targeting ligands or other functional molecules.

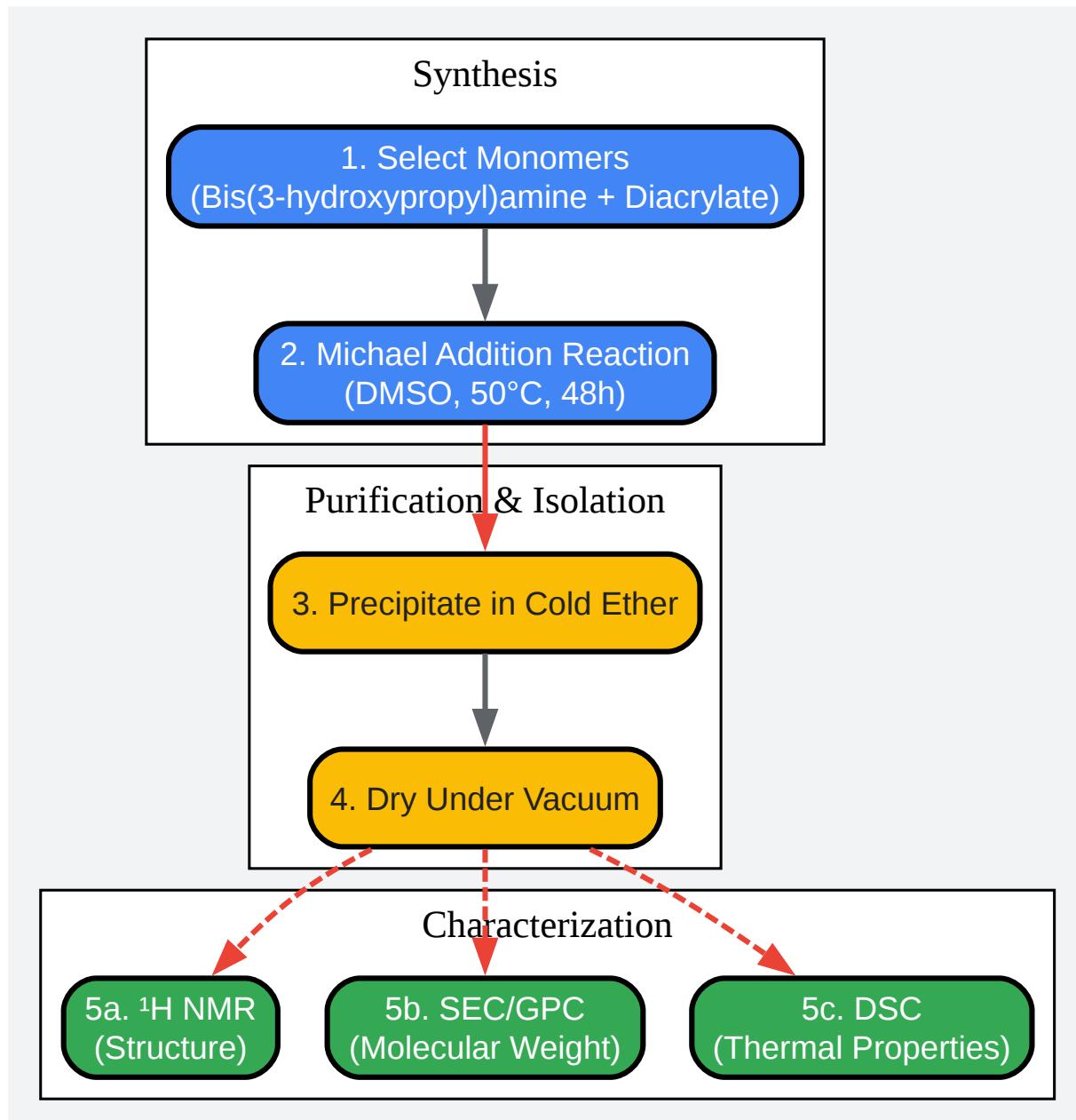
Key Advantages:

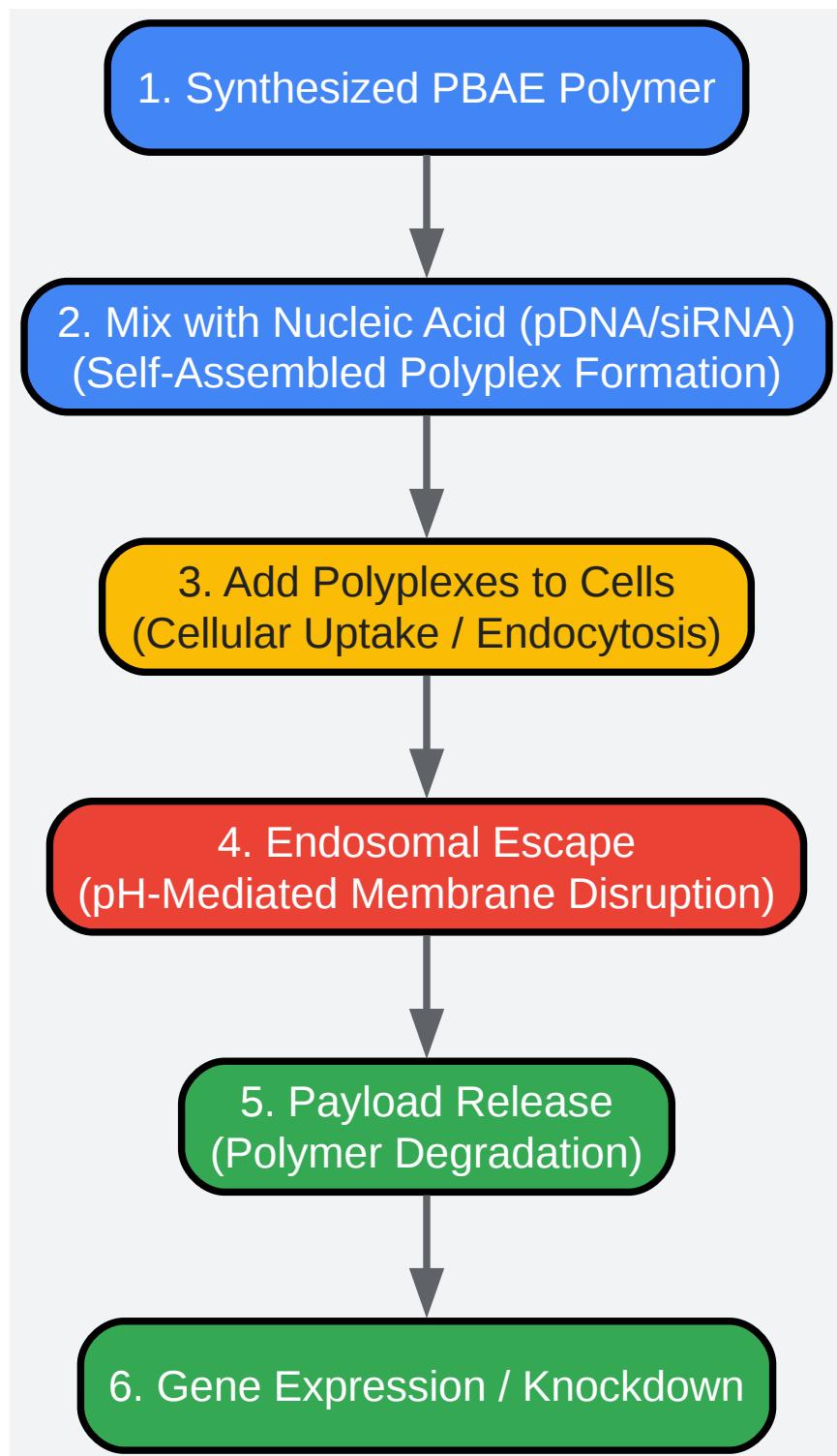
- Biodegradability: The ester bonds in the polymer backbone are susceptible to hydrolysis, leading to non-toxic degradation byproducts.^[4]
- pH-Sensitivity: The amine groups in the backbone provide a "proton sponge" effect, making the polymer pH-responsive, a crucial feature for intracellular drug delivery.^[8]
- Functionality: The pendant hydroxyl groups from the bis(3-hydroxypropyl)amine monomer allow for post-polymerization modification.
- Biocompatibility: PBAEs are generally considered biocompatible and have been successfully used in numerous preclinical studies for gene and drug delivery.^{[7][10]}

Polymerization Reaction Scheme

The diagram below illustrates the general Michael addition reaction between bis(3-hydroxypropyl)amine and a diacrylate monomer to form a linear, functionalized poly(β-amino ester).





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